

An In-depth Technical Guide to the Physicochemical Properties of Diisopentyl Ether

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Compound of Interest

Compound Name: Diisopentyl ether

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **diisopentyl ether**. The information is curated for professionals in research and development, with a focus on data clarity, experimental context, and practical applications.

Chemical Identity

Diisopentyl ether, also known as diisoamyl ether or 3-methyl-1-(3-methylbutoxy)butane, is an organic compound belonging to the ether family.^{[1][2]} It is structurally characterized by two isopentyl (3-methylbutyl) groups linked by an oxygen atom.^[1] Its key identifiers are:

- IUPAC Name: 3-methyl-1-(3-methylbutoxy)butane^{[3][4][5]}
- CAS Number: 544-01-4^{[1][2][3][6][7]}
- Molecular Formula: C₁₀H₂₂O^{[1][3][4][6][8]}
- Molecular Weight: 158.28 g/mol ^{[1][6][8][9]}

Physicochemical Properties

The physicochemical properties of **diisopentyl ether** are critical for its application as a solvent and in various chemical processes. These properties are summarized in the tables below.

Table 1: Core Physicochemical Properties of Diisopentyl Ether

Property	Value	Source(s)
Appearance	Clear, colorless liquid	[2][5][6]
Odor	Pleasant, fruity	[5][9]
Density	0.778 g/cm ³ at 20°C	[1][2]
0.778 g/mL at 25°C	[6][10]	
0.78 g/cm ³ at 20°C	[3]	
Boiling Point	172-174°C	
173.4°C at 760 mmHg	[2]	[1][3][4]
172.5°C	[9]	
Melting Point	-75°C	
Flash Point	45-46°C	
43.1°C	[2]	[1][10]
Refractive Index	1.407–1.409 at 20°C	[1]
1.407 at 20°C/D	[2][3][6][10]	
1.4085 at 20°C/D	[9]	
Solubility	Insoluble in water.	[1][2][6][10]
Miscible with alcohol, chloroform, and ether.	[2][5][6][9][10]	

Table 2: Additional Physicochemical Data

Property	Value	Source(s)
Vapor Pressure	273 Pa (approx. 2.05 mmHg) at 25°C	[1]
1.7 mmHg at 25°C	[2]	
2.5 hPa (approx. 1.88 mmHg) at 20°C	[6] [10]	
LogP (Octanol/Water Partition Coefficient)	3.09520	[2]
3.5	[2] [9]	
4.25	[9]	
Dielectric Constant	2.8 at 20°C	[1] [6]
Enthalpy of Vaporization	51.4 kJ/mol at 298 K	[1]

Experimental Protocols

The determination of the physicochemical properties of **diisopentyl ether** involves standard laboratory procedures. Below are detailed methodologies for key experiments.

3.1. Determination of Boiling Point via Distillation

The boiling point is determined at atmospheric pressure using a standard distillation apparatus.

- **Apparatus Setup:** A round-bottom flask is filled with **diisopentyl ether** and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, with a thermometer placed at the vapor outlet to accurately measure the temperature of the vapor.
- **Heating:** The flask is gently heated. As the ether vaporizes, the vapor rises and surrounds the thermometer bulb.
- **Data Collection:** The temperature is recorded when it stabilizes, which indicates the boiling point. This is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Validation: The determined boiling point is validated against reference standards.[\[1\]](#)

3.2. Determination of Density via Gravimetric Analysis

The density is measured using a calibrated micropipette and a high-precision analytical balance.[\[1\]](#)

- Calibration: The micropipette is calibrated to ensure accurate volume delivery.
- Measurement: A precise volume of **diisopentyl ether** is dispensed into a tared vial.
- Weighing: The mass of the dispensed liquid is measured using the analytical balance.
- Calculation: The density is calculated by dividing the mass of the ether by its volume (Density = Mass/Volume). The measurement is typically performed at a controlled temperature, such as 20°C.[\[1\]](#)

3.3. Measurement of Refractive Index using an Abbe Refractometer

The refractive index, a measure of how light propagates through the substance, is determined using an Abbe refractometer.[\[1\]](#)

- Calibration: The refractometer is calibrated using a standard with a known refractive index, typically distilled water.
- Sample Application: A few drops of **diisopentyl ether** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line is sharp and centered in the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

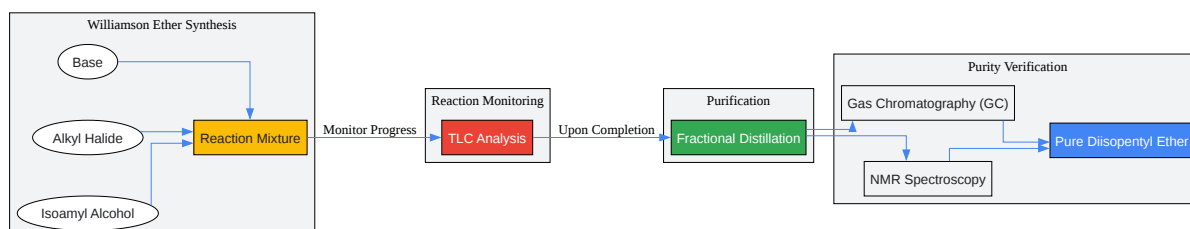
3.4. Synthesis and Purification

Diisopentyl ether can be synthesized via the Williamson ether synthesis, followed by purification.[1]

- Synthesis: Isoamyl alcohol is reacted with a suitable alkyl halide under basic conditions.[1] The progress of the reaction is monitored using thin-layer chromatography (TLC).[1]
- Purification: The crude product is purified using fractional distillation to separate the **diisopentyl ether** from byproducts and unreacted starting materials.[1] Purity is then confirmed using gas chromatography (GC) or nuclear magnetic resonance (NMR).[1]

Visualizations

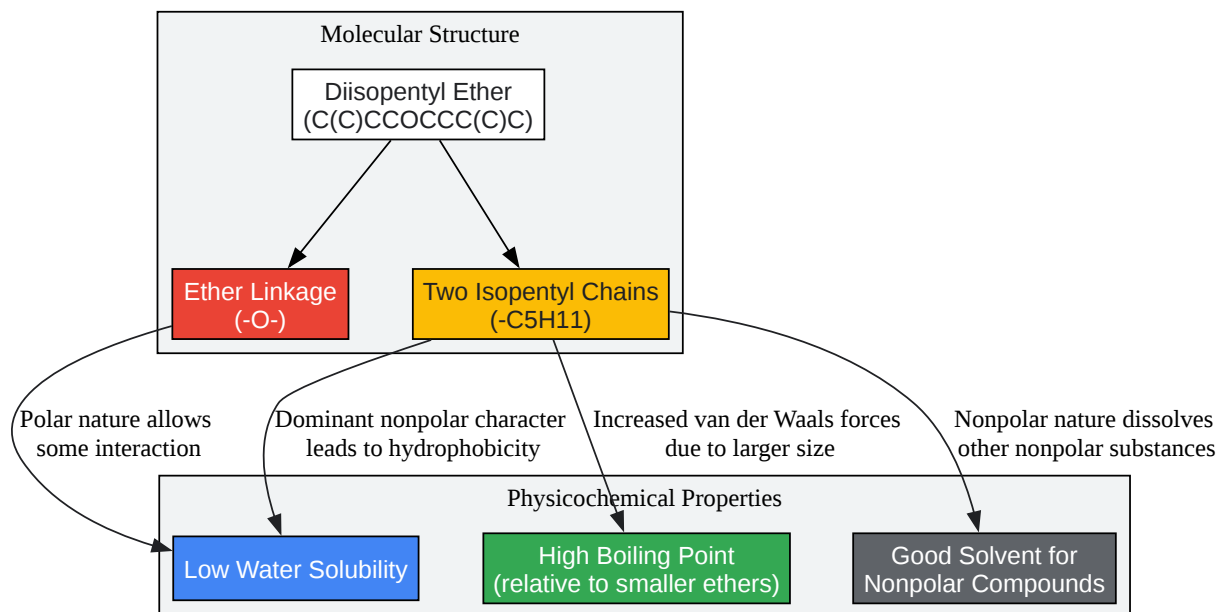
4.1. Experimental Workflow: Synthesis and Purity Verification



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Caption: Workflow for the synthesis and purity verification of **diisopentyl ether**.

4.2. Logical Relationship: Structure and Physicochemical Properties



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Caption: Influence of molecular structure on key physicochemical properties.

Applications in Research and Drug Development

Due to its favorable properties, **diisopentyl ether** finds several applications in scientific research and the pharmaceutical industry:

- **Solvent:** It is utilized as a solvent in various chemical reactions, particularly those requiring higher temperatures, due to its relatively high boiling point and low volatility.^[1] It can dissolve a wide range of organic compounds.^[1]
- **Drug Formulation:** In pharmaceutical development, it has been used as a solvent in drug formulation processes to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs).^[1]

- Extraction: Its hydrophobicity makes it an effective solvent for extraction techniques, such as separating polar organic compounds from aqueous solutions.[1] This is valuable in fields like environmental chemistry and biochemistry.[1]
- Grignard Reactions: It serves as a solvent in Grignard reactions.[2][6]
- Synthesis: It has been used in the synthesis of silver nanoparticles.[2][6]

While diisopropyl ether is more commonly discussed in the context of residual solvents in pharmaceuticals, the similar properties of **diisopentyl ether** suggest its utility in related applications, always with consideration for residual solvent guidelines.[11][12]

Safety and Handling

- Flammability: **Diisopentyl ether** is a flammable liquid and should be kept away from ignition sources.[1][2][3][7]
- Storage: It should be stored in a tightly sealed container in a cool, well-ventilated area.[1][6][10]
- Handling: Use in a fume hood to avoid inhalation. In case of skin contact, wash with soap and water.[1] Spills should be absorbed with an inert material and disposed of as hazardous waste.[1]

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